

Physical properties of Ethylene glycol dimethacrylate (viscosity, density)

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Compound of Interest

Compound Name: Ethylene glycol dimethacrylate

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An In-Depth Technical Guide to the Physical Properties of **Ethylene Glycol Dimethacrylate** (EGDMA)

This technical guide provides a comprehensive overview of the key physical properties of **Ethylene Glycol Dimethacrylate** (EGDMA), specifically its viscosity and density. It is intended for researchers, scientists, and professionals in drug development and polymer chemistry who utilize EGDMA in their work. This document includes quantitative data, detailed experimental methodologies for property determination, and a visualization of its synthesis pathway.

Core Physical Properties of EGDMA

Ethylene glycol dimethacrylate (EGDMA) is a diester formed from ethylene glycol and two equivalents of methacrylic acid.^[1] It is a colorless, viscous liquid at room temperature and serves as a crucial crosslinking agent in the synthesis of polymers, imparting mechanical strength and thermal stability.^{[1][2]} Its utility is prominent in the production of dental composites, adhesives, coatings, and hydrogels for biomedical applications such as drug delivery.^[2]

Density

The density of EGDMA is a fundamental property that is essential for various calculations, including formulation preparations and kinetic studies. The density is temperature-dependent, generally decreasing as temperature increases. Below is a summary of reported density values at various temperatures.

Data Presentation: Density of EGDMA

Density	Temperature (°C)	Temperature (K)	Reference
1.0565 g/cm ³	16	289.15	[3]
1.051 g/cm ³	20	293.15	[2]
1.055 g/mL	20	293.15	[4]
1.051 g/mL	25	298.15	[1][2]

Viscosity

Viscosity is a critical parameter for processing and handling EGDMA, influencing flow behavior, mixing characteristics, and polymerization kinetics. As a viscous liquid, its flow properties are important for applications in coatings and resin formulations.[5]

Data Presentation: Viscosity of EGDMA

Viscosity (Dynamic)	Viscosity (Kinematic)	Temperature (°C)	Temperature (K)	Reference
~3.4 mPa·s	-	20	293.15	[2]
-	3.03 mm ² /s	20	293.15	[4]

Note: Kinematic viscosity (mm²/s) can be converted to dynamic viscosity (mPa·s or cP) by multiplying by the density (g/cm³) at the same temperature. Using a density of ~1.05 g/cm³ at 20°C, the dynamic viscosity is approximately 3.18 mPa·s.

Experimental Protocols for Property Determination

The following sections describe standardized laboratory methodologies for determining the density and viscosity of liquids like EGDMA.

Determination of Density using a Pycnometer

The density of a liquid can be accurately determined using a pycnometer, also known as a density bottle. This method relies on measuring the mass of a known volume of the liquid.[6]

Methodology:

- **Preparation:** The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube, is thoroughly cleaned, dried, and its empty mass is accurately weighed (m_1).
- **Calibration with Water:** The pycnometer is filled with distilled water of a known temperature and density. The stopper is inserted, ensuring any excess water exits through the capillary. The exterior is wiped dry, and the mass of the pycnometer filled with water is measured (m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- **Measurement of EGDMA:** The pycnometer is emptied, dried, and then filled with EGDMA. The mass of the pycnometer filled with the sample liquid is recorded (m_3).
- **Calculation:** The mass of the EGDMA is calculated by subtracting the mass of the empty pycnometer ($m_3 - m_1$).
- **Density Calculation:** The density (ρ) of EGDMA is determined by dividing the mass of the liquid by the volume of the pycnometer: $\rho = (m_3 - m_1) / V$.

Determination of Viscosity using an Ostwald Viscometer

The viscosity of EGDMA can be determined using a glass capillary viscometer, such as the Ostwald viscometer. This method measures the time required for a fixed volume of liquid to flow through a narrow capillary under the influence of gravity.[7]

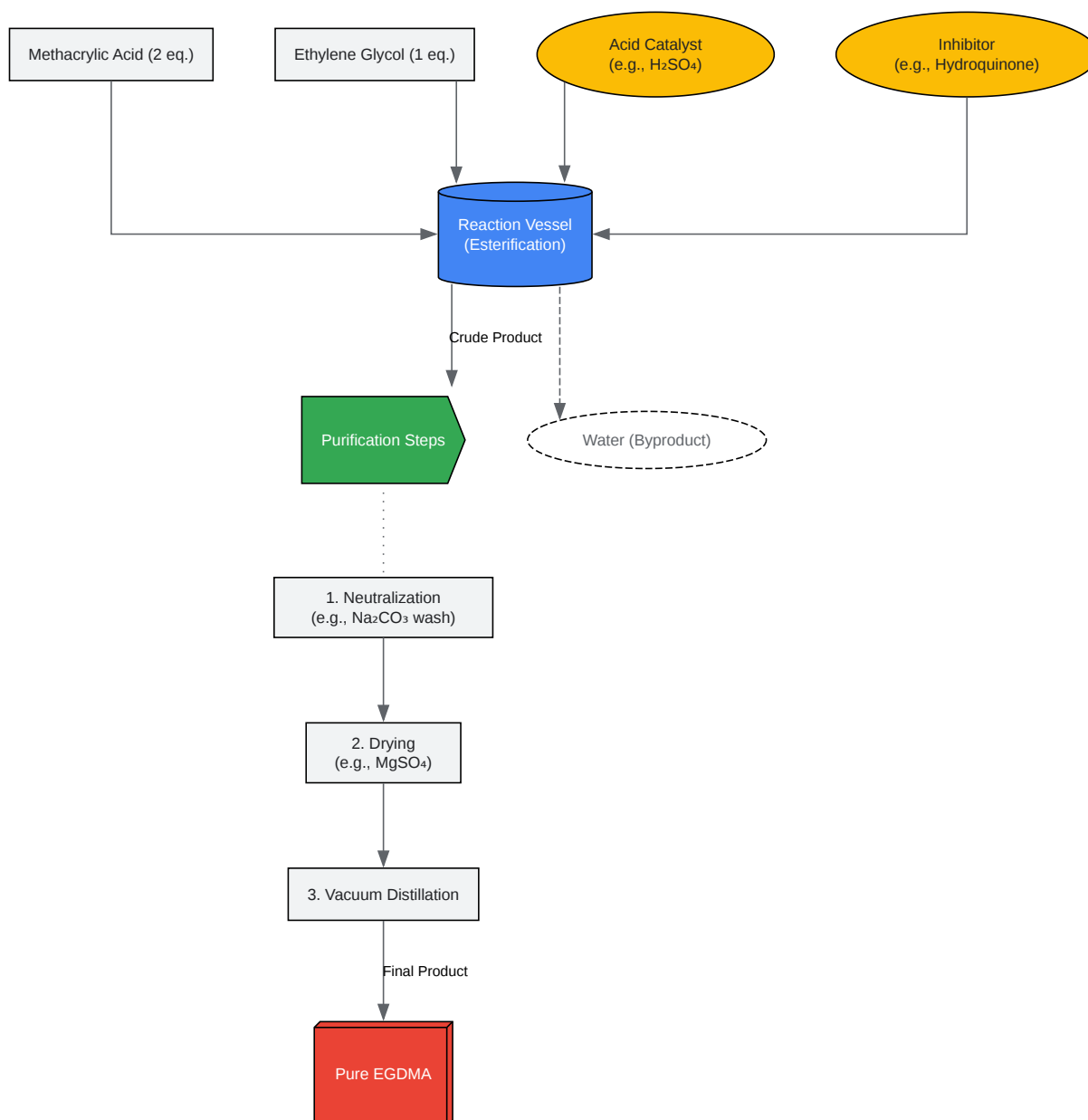
Methodology:

- **Preparation:** The viscometer is cleaned and dried. A precise volume of the reference liquid (e.g., distilled water) is introduced into the larger bulb.
- **Temperature Equilibration:** The viscometer is placed in a constant-temperature water bath until the sample reaches the desired temperature (e.g., 20°C).

- **Measurement with Reference Liquid:** The liquid is drawn up by suction into the second bulb, above the upper calibration mark. The suction is released, and the time (t_1) it takes for the liquid meniscus to fall from the upper to the lower mark is measured with a stopwatch.
- **Measurement with EGDMA:** The viscometer is cleaned, dried, and the same volume of EGDMA is introduced. The process is repeated, and the flow time for EGDMA (t_2) is recorded.
- **Density Measurement:** The densities of both the reference liquid (ρ_1) and EGDMA (ρ_2) must be known or determined at the experimental temperature.
- **Viscosity Calculation:** The viscosity of EGDMA (η_2) is calculated using the following relationship, where η_1 is the known viscosity of the reference liquid: $(\eta_2 / \eta_1) = (\rho_2 * t_2) / (\rho_1 * t_1)$

Synthesis Pathway of EGDMA

EGDMA is commercially synthesized via the esterification of methacrylic acid with ethylene glycol.[1][8] This reaction typically requires a catalyst and an inhibitor to prevent premature polymerization of the methacrylate groups.



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Caption: Workflow for the synthesis of EGDMA via acid-catalyzed esterification.

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